

# An In-depth Technical Guide to Oxypyrrolnitrin: Chemical Structure and Properties

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## Compound of Interest

Compound Name: Oxypyrrolnitrin

Cat. No.: B579091

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## Introduction

**Oxypyrrolnitrin** is a naturally occurring derivative of the potent antifungal agent, pyrrolnitrin. First identified as a metabolite produced by *Pseudomonas* species, **oxypyrrolnitrin** represents a modification of the core pyrrolnitrin structure, suggesting a role in the biosynthesis, metabolism, or degradation of this important class of antimicrobial compounds. This technical guide provides a comprehensive overview of the chemical structure and known properties of **oxypyrrolnitrin**, offering valuable insights for researchers in natural product chemistry, microbiology, and drug discovery.

## Chemical Structure and Nomenclature

While the existence of **oxypyrrolnitrin** as a metabolite of *Pseudomonas* was reported in 1966, detailed structural elucidation and public database entries remain less common than for its parent compound, pyrrolnitrin. The "oxy" prefix suggests the addition of an oxygen atom to the pyrrolnitrin scaffold. Based on common metabolic pathways of aromatic compounds, this is most likely in the form of a hydroxyl (-OH) group attached to one of the aromatic rings.

The IUPAC name for the parent compound, pyrrolnitrin, is 3-chloro-4-(3-chloro-2-nitrophenyl)-1H-pyrrole. The precise location of the hydroxyl group in **oxypyrrolnitrin** would alter this nomenclature. Without definitive spectroscopic data from the original isolation or a

modern re-isolation and characterization, any specific structural assignment remains speculative.

#### Hypothetical Structure of **Oxypyrrolnitrin**:

Based on biosynthetic and metabolic logic, a likely structure for **oxypyrrolnitrin** would involve hydroxylation of the phenyl ring, as this ring is activated by the nitro group and is a common site for enzymatic oxidation. A plausible, though unconfirmed, structure is 3-chloro-4-(3-chloro-5-hydroxy-2-nitrophenyl)-1H-pyrrole.

## Physicochemical Properties

Quantitative data for **oxypyrrolnitrin** is not readily available in public databases. However, we can infer some of its properties based on the known properties of pyrrolnitrin and the expected influence of a hydroxyl group. The introduction of a hydroxyl group would be expected to increase the polarity and water solubility of the molecule compared to pyrrolnitrin, and it would also likely alter its melting point and chromatographic behavior.

For comparative purposes, the physicochemical properties of pyrrolnitrin are summarized in the table below.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>6</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	257.07 g/mol
Appearance	Pale yellow to light green solid
Melting Point	124.5 °C
Solubility	Soluble in DMSO
CAS Number	1018-71-9

## Biological Activity and Signaling Pathways

The biological activity of **oxypyrrolnitrin** has not been extensively studied. As a derivative of pyrrolnitrin, it may possess antifungal properties, although the addition of a hydroxyl group

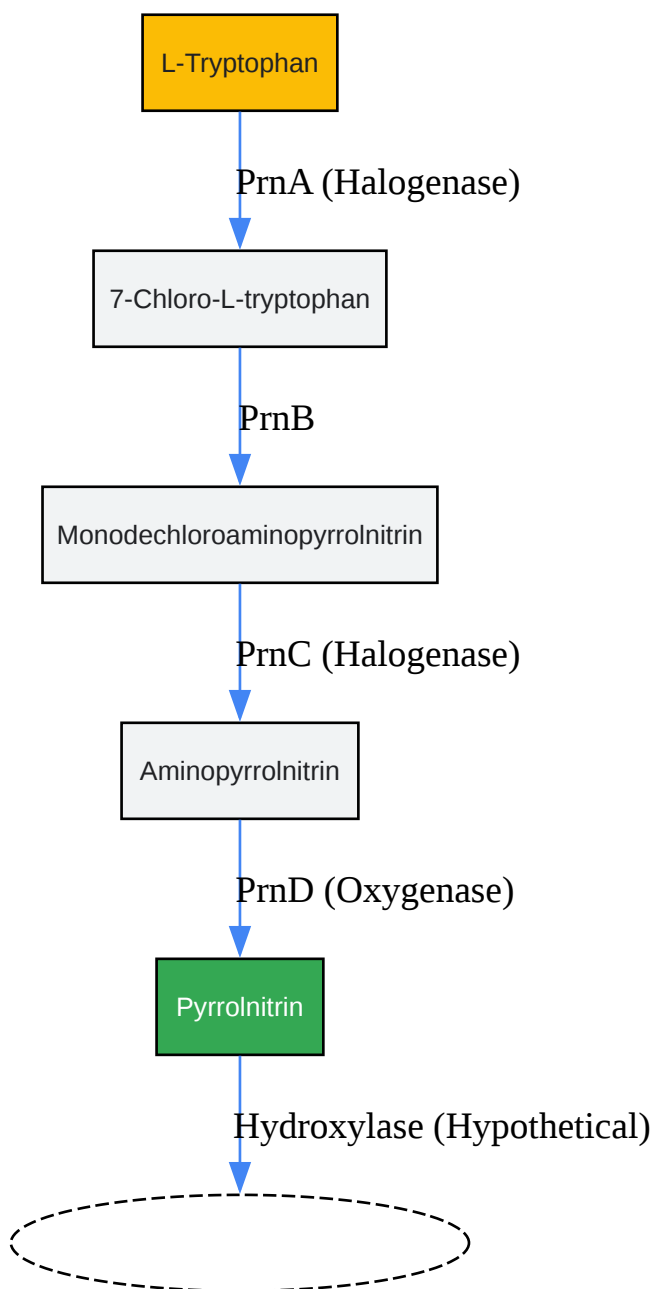
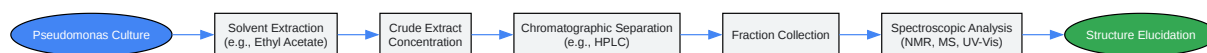
could modulate its potency and spectrum of activity. Pyrrolnitrin itself is known to inhibit fungal respiration. It is plausible that **oxypyrrolnitrin** interacts with similar cellular targets.

Further research is needed to elucidate the specific biological activities of **oxypyrrolnitrin** and to determine the signaling pathways it may modulate.

## Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **oxypyrrolnitrin** would be based on standard methods in natural product chemistry.

A general workflow for the isolation and identification of **oxypyrrolnitrin** from a *Pseudomonas* culture could involve the following steps:



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